

Application Notes and Protocols for UNI418

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Compound of Interest

Compound Name: UNI418

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Topic: **UNI418** Solubility and Preparation in DMSO

Audience: Researchers, scientists, and drug development professionals.

Introduction

UNI418 is a potent dual inhibitor of Phosphatidylinositol 3-phosphate 5-kinase (PIKfyve) and Phosphatidylinositol-4-phosphate 5-kinase type 1 gamma (PIP5K1C).^{[1][2][3][4]} It has demonstrated significant antiviral activity, particularly against SARS-CoV-2, by impeding viral entry into host cells.^{[1][4]} **UNI418**'s mechanism of action involves the inhibition of ACE2-mediated endocytosis through its effect on PIP5K1C and the disruption of proteolytic activation of cathepsins via PIKfyve inhibition, which is crucial for the viral endosomal escape.^{[1][4][5]} Given its therapeutic potential, standardized protocols for its solubilization and application are critical for reproducible experimental outcomes. This document provides detailed information on the solubility of **UNI418** in Dimethyl Sulfoxide (DMSO), protocols for stock solution preparation, and an example of its application in a cell-based assay.

Quantitative Data: Solubility and Storage

The following table summarizes the key quantitative information for the preparation and storage of **UNI418** solutions.

Parameter	Value	Notes	Source
Molecular Formula	C ₂₂ H ₁₆ N ₆	[2][3]	
Molecular Weight	364.40 g/mol	[3]	
Solubility in DMSO	50 mg/mL	Equivalent to 137.21 mM.	[2][3]
Dissolution Conditions	Ultrasonic, warming, and heating to 60°C may be required.	Use newly opened DMSO as it is hygroscopic, which can affect solubility.	[2][3]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month.	Aliquot to avoid repeated freeze-thaw cycles.	[2][3]
Powder Storage	-20°C for 3 years; 4°C for 2 years.	[2][3]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **UNI418** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **UNI418** in DMSO.

Materials:

- **UNI418** powder (solid, off-white to light brown)[2][3]
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer

- Water bath or heat block set to 60°C (optional)
- Ultrasonic bath (optional)

Procedure:

- Pre-warming: Before opening, allow the **UNI418** vial to equilibrate to room temperature to prevent condensation.
- Weighing: Accurately weigh out 1 mg of **UNI418** powder and place it into a sterile microcentrifuge tube.
- Solvent Addition: Add 274.4 µL of anhydrous DMSO to the tube containing the **UNI418** powder to achieve a final concentration of 10 mM.[\[2\]](#)
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the tube in an ultrasonic bath for 5-10 minutes.[\[2\]](#)[\[3\]](#)
 - If solids persist, warm the solution in a water bath or heat block at 60°C for 5-10 minutes, vortexing intermittently until the solution is clear.[\[2\]](#)[\[3\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller working volumes in sterile cryovials to minimize freeze-thaw cycles.[\[6\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[2\]](#)[\[3\]](#)

Protocol 2: Example Application in a SARS-CoV-2 Inhibition Assay

This protocol provides a general workflow for treating cells with **UNI418** to assess its antiviral activity, based on published methodologies.[\[5\]](#)

Materials:

- 10 mM **UNI418** stock solution in DMSO
- Vero cells (or other susceptible cell line)
- Complete cell culture medium
- SARS-CoV-2 viral stock
- Phosphate-buffered saline (PBS)
- Multi-well cell culture plates

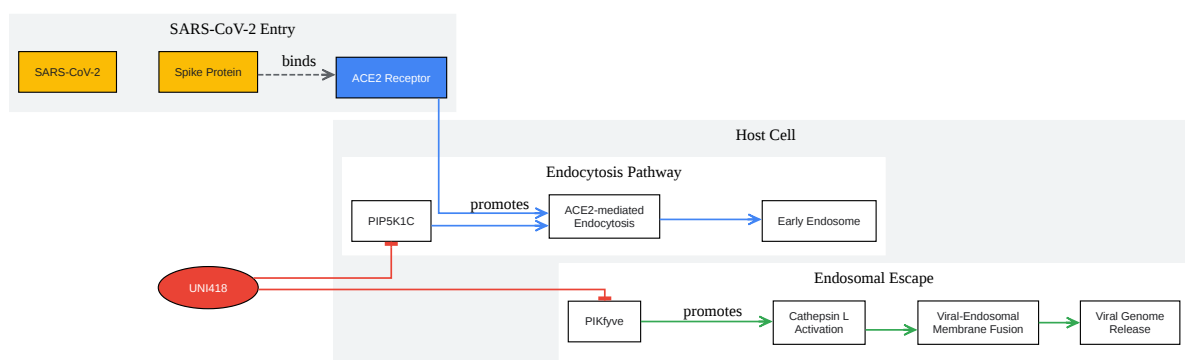
Procedure:

- Cell Seeding: Seed Vero cells in a multi-well plate at a density that will result in a confluent monolayer on the day of the experiment.
- Pre-treatment:
 - On the day of the experiment, prepare working dilutions of **UNI418** in complete cell culture medium from the 10 mM stock solution. For example, to achieve a 1 μ M final concentration, perform a 1:10,000 dilution.
 - Prepare a vehicle control using the same concentration of DMSO as in the **UNI418**-treated wells (e.g., 0.01% DMSO).[5]
 - Aspirate the old medium from the cells and add the medium containing **UNI418** or the DMSO control.
 - Incubate the cells for 1 hour at 37°C.[5]
- Viral Infection:
 - Following the pre-treatment, infect the cells with SARS-CoV-2 at a desired multiplicity of infection (MOI) in the presence of **UNI418** or the DMSO control.[5]

- Incubate for the desired infection period (e.g., 24-48 hours).
- Assay Readout: Analyze the extent of viral infection using an appropriate method, such as:
 - Immunofluorescence staining for viral proteins (e.g., spike or nucleocapsid protein).[5]
 - Western blot analysis of viral protein expression.[5]
 - Plaque reduction assay.
 - RT-qPCR for viral RNA.

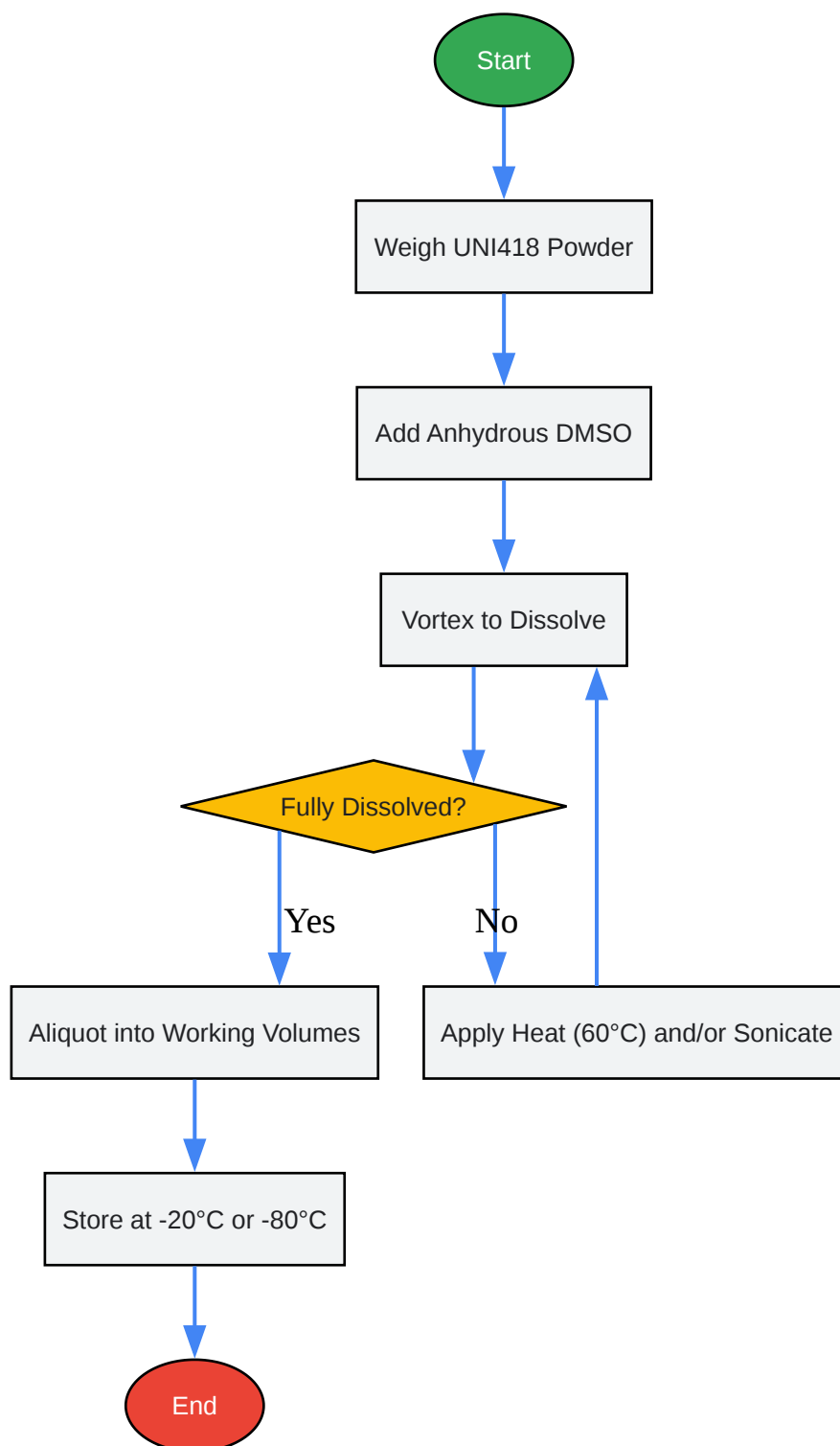
Signaling Pathway and Experimental Workflows

The following diagrams illustrate the mechanism of action of **UNI418** and the experimental workflows.



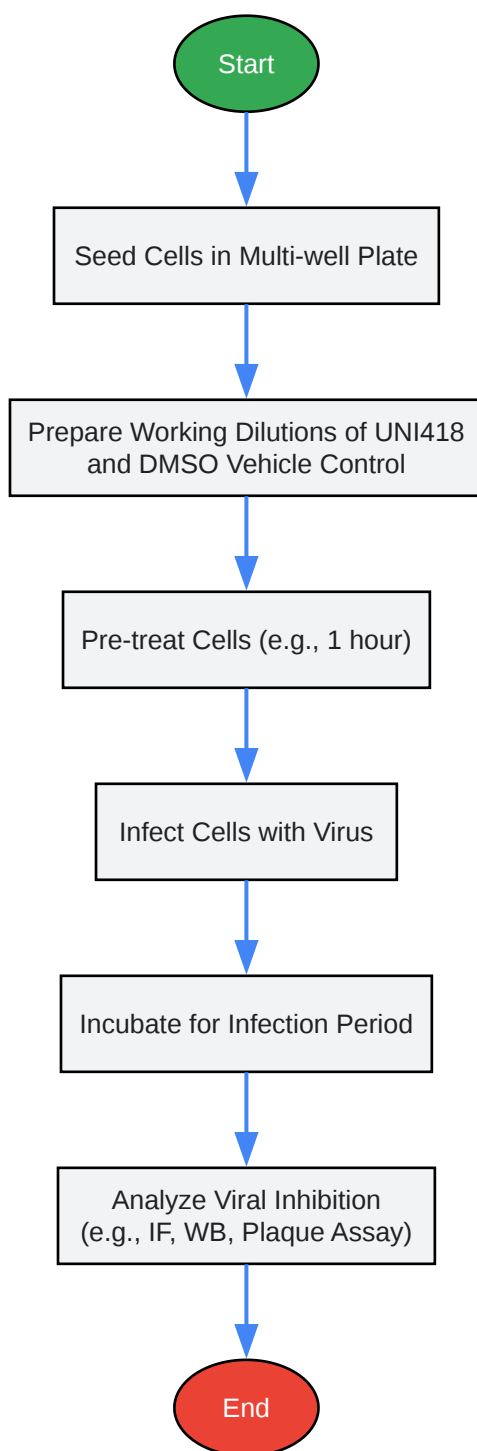
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Caption: Mechanism of **UNI418** in preventing SARS-CoV-2 cell entry.



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Caption: Workflow for preparing **UNI418** stock solution in DMSO.



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Caption: General workflow for a cell-based antiviral assay using **UNI418**.

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